

"Ganoderic acid B" as a potential therapeutic agent for liver protection

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Compound of Interest

Compound Name: *Glanvillic acid B*

Cat. No.: *B1250589*

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Application Notes & Protocols: Ganoderic Acid B for Liver Protection

Audience: Researchers, scientists, and drug development professionals.

Introduction: Ganoderic acid B is a highly oxygenated lanostane-type triterpenoid derived from the medicinal mushroom *Ganoderma lucidum*. For centuries, *Ganoderma lucidum* has been used in traditional medicine to promote health and longevity, with modern research focusing on its specific bioactive compounds. Ganoderic acids, as a class, have demonstrated significant therapeutic potential, including anti-inflammatory, antioxidant, and anti-tumor effects.^[1]

Specifically, extracts rich in ganoderic acids have shown considerable promise in protecting the liver from various insults, such as alcohol-induced injury, chemical toxicity, and oxidative stress.

^[1]^[2]

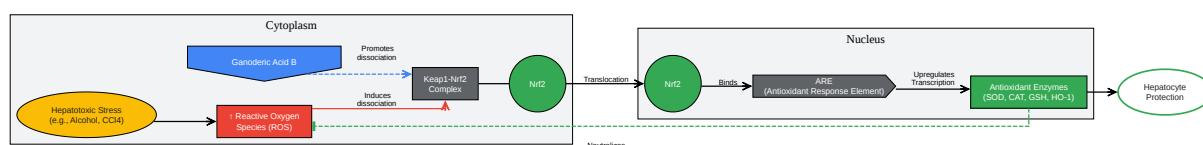
These application notes provide a summary of the hepatoprotective effects attributed to ganoderic acids, with the understanding that Ganoderic acid B is a key constituent of these protective extracts.^[2] We detail the underlying mechanisms of action and provide standardized protocols for researchers to investigate Ganoderic acid B as a potential therapeutic agent for liver protection.

Mechanisms of Action

The hepatoprotective effects of ganoderic acids are multifactorial, primarily involving the mitigation of oxidative stress and the suppression of inflammatory pathways.

1.1. Attenuation of Oxidative Stress via Nrf2/ARE Pathway

Ganoderic acids combat oxidative stress, a key driver of liver damage, by enhancing the endogenous antioxidant defense system. This is largely achieved through the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2)/Antioxidant Response Element (ARE) signaling pathway. In response to cellular stress, Nrf2 translocates to the nucleus, binds to the ARE, and initiates the transcription of a suite of cytoprotective genes, including those for antioxidant enzymes.

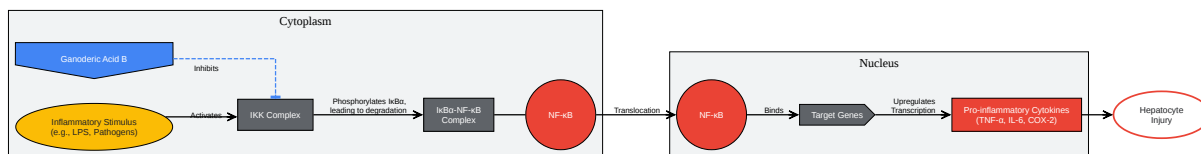


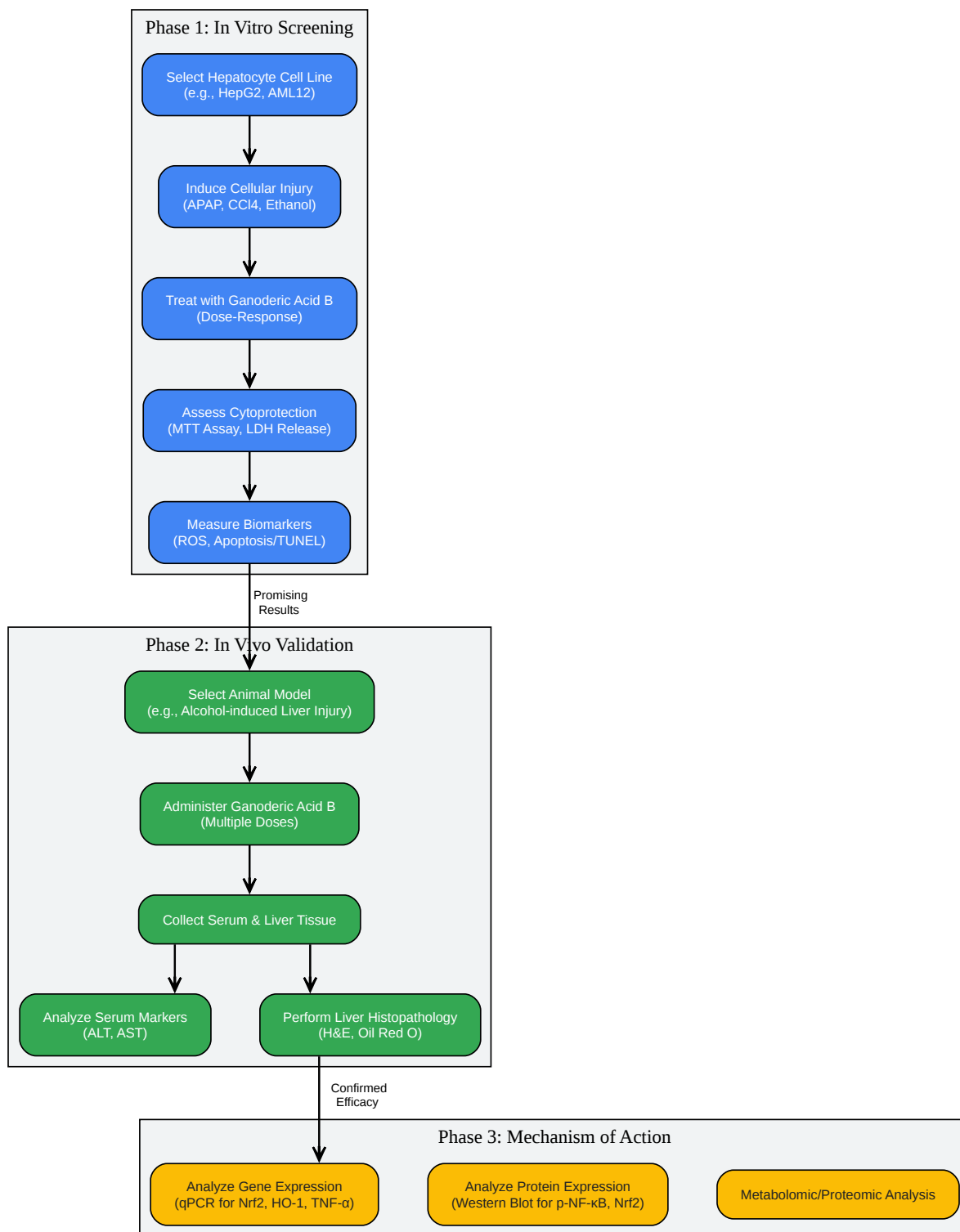
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Caption: Ganoderic Acid B promotes Nrf2 activation to enhance antioxidant defenses.

1.2. Inhibition of Inflammatory Response via NF-κB Pathway

Chronic inflammation is a hallmark of progressive liver disease. Ganoderic acids exert potent anti-inflammatory effects by inhibiting the Nuclear Factor-kappa B (NF-κB) signaling pathway. NF-κB is a master regulator of inflammation, controlling the expression of pro-inflammatory cytokines like TNF-α and IL-6. By preventing NF-κB activation, Ganoderic acid B can reduce the inflammatory cascade that contributes to hepatocyte injury.





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References

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- 2. Ganoderic acids-rich ethanol extract from Ganoderma lucidum protects against alcoholic liver injury and modulates intestinal microbiota in mice with excessive alcohol intake - PMC [pmc.ncbi.nlm.nih.gov]
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